

# 4-Bromo-3,5-difluorobenzoic acid safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Bromo-3,5-difluorobenzoic acid**

Cat. No.: **B1279823**

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **4-Bromo-3,5-difluorobenzoic acid**

This document provides comprehensive safety and handling information for **4-Bromo-3,5-difluorobenzoic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency responses.

## Chemical Identification and Properties

**4-Bromo-3,5-difluorobenzoic acid** is a solid chemical compound used as a pharmaceutical intermediate. Its fundamental properties are summarized below.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	<b>651027-00-8</b>	
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O <sub>2</sub>	
Molecular Weight	237 g/mol	
Physical Form	Solid	
Melting Point	181-185°C	
Boiling Point	284.4 ± 40.0 °C (Predicted)	
Density	1.872 g/cm <sup>3</sup> (Predicted)	

| Purity | ≥95% - 97% |

## Hazard Identification and Classification

This compound is classified as hazardous. The GHS classification provides a universally understood set of pictograms and statements.

Table 2: GHS Hazard Identification

Category	Information	Reference
Pictogram	<b>GHS07 (Exclamation mark)</b>	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.	

| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash face, hands and any exposed skin thoroughly after handling. P270: Do not eat, drink or

smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280:

- To cite this document: BenchChem. [4-Bromo-3,5-difluorobenzoic acid safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1279823#4-bromo-3-5-difluorobenzoic-acid-safety-and-handling\]](https://www.benchchem.com/product/b1279823#4-bromo-3-5-difluorobenzoic-acid-safety-and-handling)

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)